

In-depth Technical Guide: Physicochemical Properties of Ethyltrimethylammonium

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Compound of Interest

Compound Name: Ethyltrimethylammonium

Cat. No.: B095326

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This guide provides the fundamental physicochemical properties of the **ethyltrimethylammonium** cation and its common salt forms, which are essential for researchers, scientists, and professionals in drug development. **Ethyltrimethylammonium** is a quaternary ammonium cation characterized by a central nitrogen atom bonded to three methyl groups and one ethyl group.^[1] This structure gives it unique properties, and it is commonly used in various chemical and biological applications.^[2]

Physicochemical Data

The chemical formula and molecular weight are crucial data points for any experimental work. The following table summarizes these properties for the **ethyltrimethylammonium** cation and its common chloride and bromide salts.

Compound	Chemical Formula	Molecular Weight (g/mol)
Ethyltrimethylammonium (cation)	$C_5H_{14}N^+$	88.17 ^[1]
Ethyltrimethylammonium Chloride	$C_5H_{14}ClN$	123.62 ^[2]
Ethyltrimethylammonium Bromide	$C_5H_{14}BrN$	168.08 ^[3]

The International Union of Pure and Applied Chemistry (IUPAC) name for the cation is ethyl(trimethyl)azanium.[1]

Note on Experimental Protocols and Visualizations: The user request specified the inclusion of detailed experimental protocols and signaling pathway diagrams. However, for the specific topic of the chemical formula and molecular weight of a compound, these requirements are not applicable. The data presented are standard reference values and do not involve experimental workflows or biological signaling pathways.

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References

- 1. Ethyltrimethylammonium | C₅H₁₄N⁺ | CID 33993 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Buy Ethyltrimethylammonium chloride | 27697-51-4 [smolecule.com]
- 3. Trimethylethylammonium bromide | C₅H₁₄BrN | CID 75856 - PubChem [pubchem.ncbi.nlm.nih.gov]
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